

An In-depth Technical Guide to 4-Heptanol and 1,1-Diethoxyheptane

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Compound of Interest

Compound Name: 4-Heptanol, 1,1-diethoxy
Cat. No.: B15421435

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This technical guide addresses the chemical compound specified as "4-Heptanol, 1,1-diethoxy-". Initial database searches indicate that this name is ambiguous and likely a conflation of two distinct chemical entities: 4-Heptanol and 1,1-diethoxyheptane. The systematic IUPAC name for a molecule containing both functionalities would be 1,1-diethoxyheptan-4-ol. However, a dedicated CAS number and specific experimental data for 1,1-diethoxyheptan-4-ol are not readily available in common chemical databases, suggesting it is not a widely studied or commercially available compound.

Therefore, this guide provides a comprehensive overview of the two related, well-documented compounds to best address the apparent query.

Part 1: 4-Heptanol

4-Heptanol is a secondary alcohol that sees use as a solvent and an intermediate in the synthesis of various organic compounds.

IUPAC Name: heptan-4-ol[1][2] CAS Number: 589-55-9[1][2]

Quantitative Data

The following table summarizes the key physicochemical properties of 4-Heptanol.



Property	Value	Units	Source(s)
Molecular Formula	C7H16O	-	[1][2]
Molecular Weight	116.20	g/mol	[1][3]
Density	0.817	g/cm³ at 20°C	Alfa Aesar
Boiling Point	155-156	°C at 760 mmHg	TCI America
Flash Point	57	°C	TCI America
Refractive Index	1.421	at 20°C	TCI America
Purity	>97.0	% (GC)	[3]

Experimental Protocols

General Synthesis of 4-Heptanol via Grignard Reaction:

A common method for the synthesis of 4-heptanol is the Grignard reaction between propylmagnesium bromide and butyraldehyde.

- Preparation of Grignard Reagent: In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and magnetic stirrer, magnesium turnings are suspended in anhydrous diethyl ether under an inert atmosphere (e.g., nitrogen or argon). 1 Bromopropane is added dropwise from the dropping funnel to initiate the formation of the Grignard reagent, propylmagnesium bromide. The reaction is typically exothermic and may require cooling to maintain a gentle reflux.
- Reaction with Aldehyde: Once the Grignard reagent formation is complete, a solution of butyraldehyde in anhydrous diethyl ether is added dropwise to the stirred solution at a controlled temperature (often 0°C).
- Quenching and Work-up: The reaction mixture is then quenched by the slow addition of a saturated aqueous solution of ammonium chloride or dilute hydrochloric acid. The aqueous and organic layers are separated.
- Purification: The organic layer is washed with brine, dried over an anhydrous drying agent (e.g., magnesium sulfate), and the solvent is removed by rotary evaporation. The crude 4-



heptanol is then purified by fractional distillation under reduced pressure.

Oxidation of 4-Heptanol to 4-Heptanone:

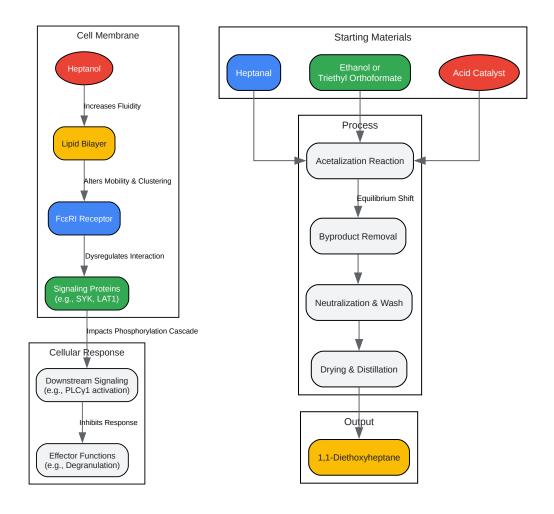
4-Heptanol can be oxidized to its corresponding ketone, 4-heptanone, using various oxidizing agents.[4] A common laboratory-scale procedure involves sodium dichromate in sulfuric acid.

- A solution of sodium dichromate in water and concentrated sulfuric acid is prepared in an Erlenmeyer flask and cooled in an ice bath.
- 4-Heptanol is added dropwise to the stirred oxidizing solution, ensuring the temperature is controlled. The color of the reaction mixture will typically change from orange to green.[5]
- After the addition is complete, the mixture is stirred for a specified time to ensure the reaction goes to completion.
- The product, 4-heptanone, is then isolated by extraction with an organic solvent, followed by washing, drying, and purification by distillation.[5]

Biological Interaction and Signaling

While specific signaling pathways for 4-heptanol are not extensively documented, its isomer, 1-heptanol, has been shown to modulate cell membrane properties, which in turn affects cellular signaling. For instance, in mast cells, 1-heptanol can increase membrane fluidity.[6] This can lead to the dysregulation of signaling cascades, such as the FcɛRI signaling pathway, by altering the spatial organization and interaction of receptor and effector proteins within the membrane.[6]





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